

Personal protective equipment for handling 16-Keto Aspergillimide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 16-Keto Aspergillimide

Cat. No.: B15562955

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Essential Safety and Handling Guide for 16-Keto Aspergillimide

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **16-Keto Aspergillimide**. The following procedures are designed to ensure the safety of laboratory personnel and to mitigate environmental impact.

Hazard Identification and Safety Summary

16-Keto Aspergillimide is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Adherence to the safety protocols outlined below is mandatory to minimize exposure risks and prevent environmental contamination.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₇ N ₃ O ₄	DC Chemicals
Molecular Weight	373.45	DC Chemicals
Appearance	White solid	-
CAS Number	199784-50-4	DC Chemicals
Storage Temperature	-20°C	-
GHS Hazard Statements	H302: Harmful if swallowed	DC Chemicals
H410: Very toxic to aquatic life with long lasting effects	DC Chemicals	

Personal Protective Equipment (PPE)

A comprehensive assessment of the specific laboratory conditions should be conducted to ensure the appropriate level of protection. However, the minimum required PPE for handling **16-Keto Aspergillimide** includes:

- Hand Protection: Chemical-resistant gloves (e.g., nitrile) must be worn.^[2] Gloves should be inspected before use and disposed of as contaminated waste after handling the compound.^[2]
- Eye Protection: Safety glasses with side shields or chemical splash goggles are required to protect against splashes.^[3]
- Skin and Body Protection: A lab coat must be worn to prevent skin contact.^[2] Ensure that street clothing is fully covered.
- Respiratory Protection: When handling the solid form outside of a certified chemical fume hood or ventilated enclosure, a NIOSH-approved respirator is necessary to prevent inhalation of the powder.

Operational Plan: Step-by-Step Handling Procedures

To minimize the risk of exposure and contamination, the following step-by-step procedures should be followed:

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- The compound should be stored in a tightly sealed, clearly labeled container at -20°C.
- Store in a designated area away from incompatible materials.

2. Weighing and Aliquoting (Solid Form):

- All handling of the solid compound must be performed in a certified chemical fume hood or a powder containment hood to minimize inhalation risk.^[4]
- Use disposable bench covers to contain any potential spills.
- Employ wet cleaning methods or a HEPA vacuum for any necessary cleanup of the work area; dry sweeping is prohibited.
- When transferring the powder, use small scoops to prevent aerosolization.
- Keep the container closed whenever possible.

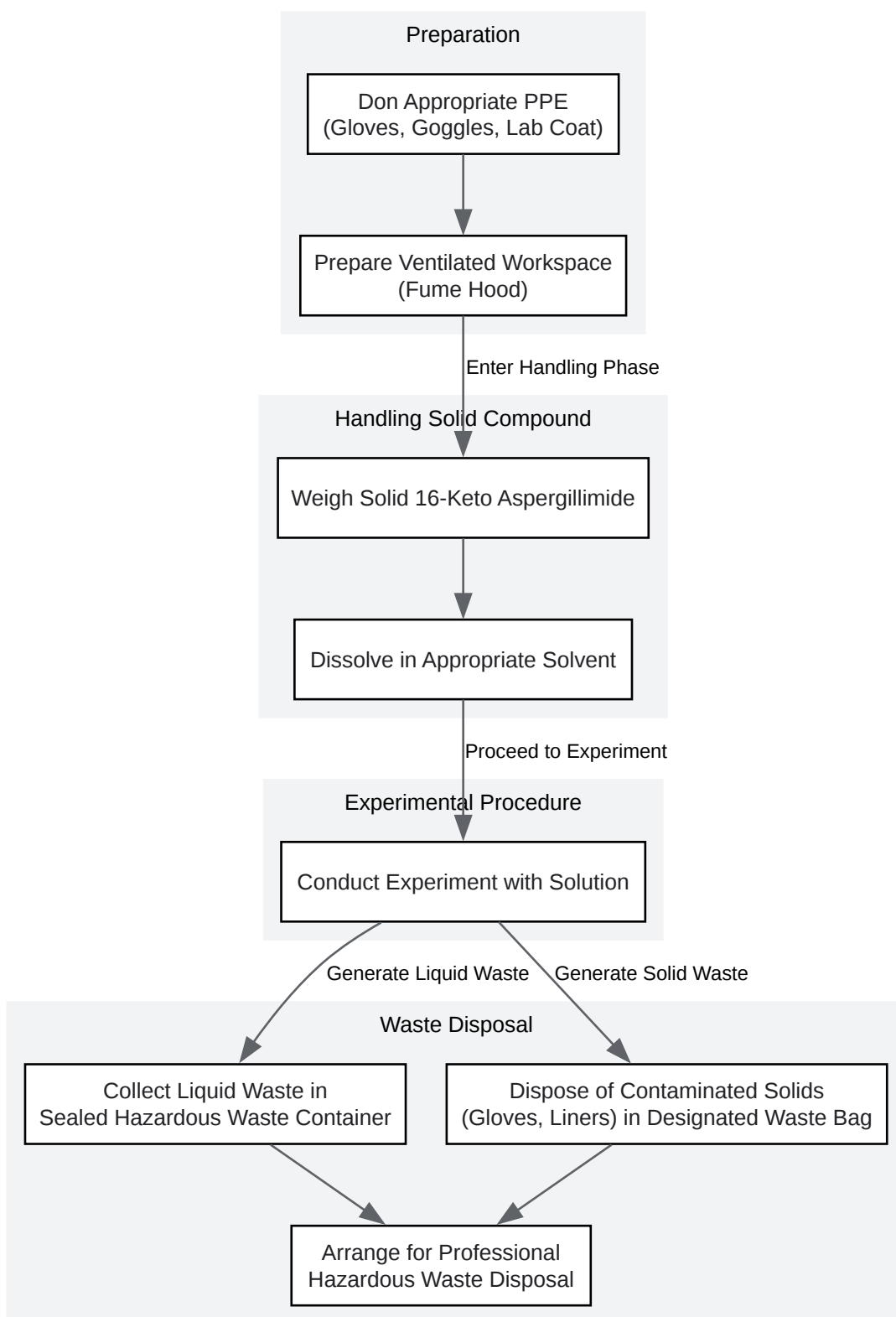
3. Dissolving the Compound:

- Once dissolved in a suitable solvent, the risk of inhalation is significantly reduced. However, appropriate PPE must still be worn.
- If the procedure involves any risk of aerosol generation (e.g., sonication), it must be conducted within a ventilated enclosure.
- Clearly label all solutions with the compound name, concentration, solvent, and hazard warnings.

4. Experimental Use:

- Handle all solutions containing **16-Keto Aspergillimide** with care to avoid splashes and spills.
- Wash hands thoroughly after handling, even if gloves were worn.[2]

Workflow for Safe Handling of 16-Keto Aspergillimide



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Caption: Workflow for the safe handling of **16-Keto Aspergillimide**.

Disposal Plan

Due to its high toxicity to aquatic life, **16-Keto Aspergillimide** and its waste products must not be disposed of down the drain or in regular trash.[\[5\]](#)[\[6\]](#)

1. Liquid Waste:

- All solutions containing **16-Keto Aspergillimide** must be collected in a designated, sealed, and clearly labeled hazardous waste container.[\[7\]](#)
- The container should be stored in a secondary containment bin.

2. Solid Waste:

- All contaminated solid waste, including gloves, disposable lab coats, bench liners, and weighing papers, must be collected in a dedicated, sealed plastic bag for hazardous waste.[\[8\]](#)

3. Final Disposal:

- All waste containing **16-Keto Aspergillimide** must be disposed of through a certified hazardous waste disposal company in accordance with local, state, and federal regulations.[\[5\]](#)

Emergency Procedures

- If Swallowed: Call a poison control center or doctor immediately for treatment advice.[\[1\]](#)
Rinse mouth with water.[\[1\]](#)
- Skin Contact: Immediately flush the affected area with plenty of water for at least 15 minutes. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Spills: For minor spills, absorb the material with an inert absorbent and place it in a sealed container for hazardous waste disposal. For larger spills, evacuate the area and contact your institution's environmental health and safety department.

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- To cite this document: BenchChem. [Personal protective equipment for handling 16-Keto Aspergillimide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15562955#personal-protective-equipment-for-handling-16-keto-aspergillimide]

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